

Essential Safety and Logistical Information for Handling L-Proline-13C

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Compound of Interest

Compound Name: L-Proline-13C

Cat. No.: B1602395

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For researchers, scientists, and professionals in drug development, the safe and effective handling of stable isotope-labeled compounds like **L-Proline-13C** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure laboratory safety and experimental integrity.

Quantitative Data Summary

The following table summarizes key quantitative data for L-Proline, which is chemically similar to **L-Proline-13C**. This information is critical for safe handling and storage.

Property	Value	Citations
Molecular Formula	C ₅ H ₉ NO ₂	[1]
Molecular Weight	115.13 g/mol (unlabeled)	[1]
Melting Point	225-233°C (decomposes)	[1][2]
Solubility in Water	1623 g/L (at 25°C)	[1]
Storage Temperature	Refrigerated (+2°C to +8°C)	[3][4]
pH	5.5-7.0 (in a 2.5% aqueous solution)	[2]

Operational Plan: From Receipt to Experimentation

Adherence to a strict operational protocol is crucial to maintain a safe laboratory environment and prevent contamination of experiments.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Verification:** Confirm that the product label matches the order specifications (e.g., isotopic enrichment).
- **Storage:** Immediately transfer the container to a designated, properly ventilated, and refrigerated storage area (+2°C to +8°C).^{[3][4]} The storage location should be protected from light.^{[3][4]}

Preparation and Handling

- **Engineering Controls:** All handling of **L-Proline-13C** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood or a laminar flow hood to minimize dust generation and inhalation.^{[1][5]}
- **Personal Protective Equipment (PPE):**
 - **Hand Protection:** Wear powder-free nitrile gloves.^[5] Change gloves frequently, especially if they become contaminated.
 - **Eye Protection:** Use chemical safety goggles or glasses with side shields.^[1]
 - **Body Protection:** A clean lab coat is mandatory to prevent skin contact.^[5]
 - **Respiratory Protection:** If there is a risk of dust formation, a NIOSH-approved respirator or a self-contained breathing apparatus should be used.^[3]
- **Weighing and Aliquoting:**
 - Use a dedicated and clean workspace.^[5]

- To avoid contamination, use sterile, individually wrapped labware (e.g., spatulas, weigh boats, pipette tips).[5]
- Minimize the time the primary container is open.
- Prepare aliquots to avoid repeated opening of the main stock container.[5]

Experimental Use

- Solution Preparation: When preparing solutions, add the powder to the solvent slowly to avoid splashing. L-Proline is highly soluble in water.[1]
- Good Laboratory Practices:
 - Do not eat, drink, or smoke in the laboratory.[1]
 - Wash hands thoroughly after handling the compound, before breaks, and at the end of the workday.[1][3]
 - Keep the work area clean and organized.

Emergency Procedures and First Aid

In the event of an exposure or spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures	Citations
Inhalation	Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek medical attention.	[1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water. Seek medical advice if irritation occurs.	[1][3]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek medical attention.	[1][2]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1][3]
Spills	For small spills, absorb the material with an inert substance and place it in a suitable container for disposal. [1] For larger spills, evacuate the area and follow institutional emergency procedures. Avoid generating dust.[3]	

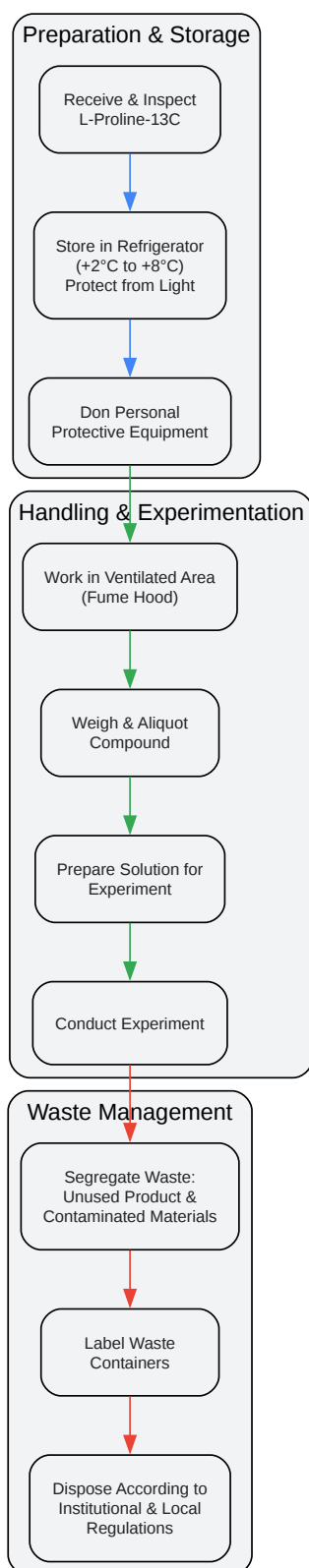
Disposal Plan

Proper disposal of **L-Proline-13C** and associated waste is essential to comply with environmental regulations and maintain a safe laboratory.

- **Waste Classification:** **L-Proline-13C** is not classified as hazardous waste under typical conditions.[1][6] However, waste generators must consult federal, state, and local regulations to ensure complete and accurate classification.[1][2]
- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[7] Keep the chemical in its original container and do not mix it with other waste.[8]
- **Contaminated Materials:** Labware, gloves, and other materials contaminated with **L-Proline-13C** should be placed in a sealed, labeled container for disposal.[3]
- **Empty Containers:** Handle uncleaned, empty containers in the same manner as the product itself.[8]

Visual Workflow for Handling L-Proline-13C

The following diagram illustrates the standard operational workflow for handling **L-Proline-13C** in a laboratory setting.



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Caption: Workflow for safe handling of **L-Proline-13C**.

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